

ELR510444 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ELR510444

Cat. No.: B612144

[Get Quote](#)

Technical Support Center: ELR510444

This technical support guide provides essential information on the stability and storage of **ELR510444**, a potent microtubule disruptor. Adherence to these guidelines is critical for ensuring the compound's efficacy and obtaining reproducible experimental results.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the recommended storage conditions for **ELR510444**?

A1: The optimal storage conditions for **ELR510444** depend on whether it is in solid (powder) form or dissolved in a solvent. Below is a summary of the recommended storage temperatures and durations.

Q2: I notice some variability in the recommended storage times from different suppliers. What should I do?

A2: It is advisable to follow the storage instructions provided by the specific supplier from whom you purchased the compound. If in doubt, adhering to the more conservative storage duration is a safe practice. For long-term storage, -80°C is consistently recommended for solutions.

Q3: My **ELR510444** solution has been stored for longer than the recommended period. Can I still use it?

A3: Using a solution beyond its recommended storage period is not advised as the compound may have degraded, which can lead to inaccurate experimental results. If you must use an older stock, it is highly recommended to perform a quality control check, such as analytical HPLC, to assess its purity and integrity.

Q4: I see precipitates in my **ELR510444** solution after thawing. What should I do?

A4: Precipitates can form if the compound's solubility limit is exceeded or if the solvent has evaporated. Gently warm the solution to 37°C and vortex to try and redissolve the precipitate. If it does not fully redissolve, it may indicate precipitation due to solvent evaporation or degradation. In such cases, the solution should be discarded. To avoid this, ensure vials are tightly sealed.

Q5: How many times can I freeze and thaw my **ELR510444** stock solution?

A5: It is strongly recommended to avoid repeated freeze-thaw cycles as this can lead to degradation of the compound.^[1] Prepare single-use aliquots of your stock solution to minimize the number of times the main stock is thawed.

Quantitative Data Summary

For easy reference, the following table summarizes the storage conditions for **ELR510444** in both solid and solvent forms based on available data.

Form	Storage Temperature	Recommended Duration	Source
Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent	-80°C	2 years	[2]
-80°C	6 months	[1]	
-20°C	1 year	[2]	
-20°C	1 month	[1]	

Note: Discrepancies in storage durations exist between suppliers. Always refer to the certificate of analysis provided with your specific lot of **ELR510444**.

Experimental Protocols

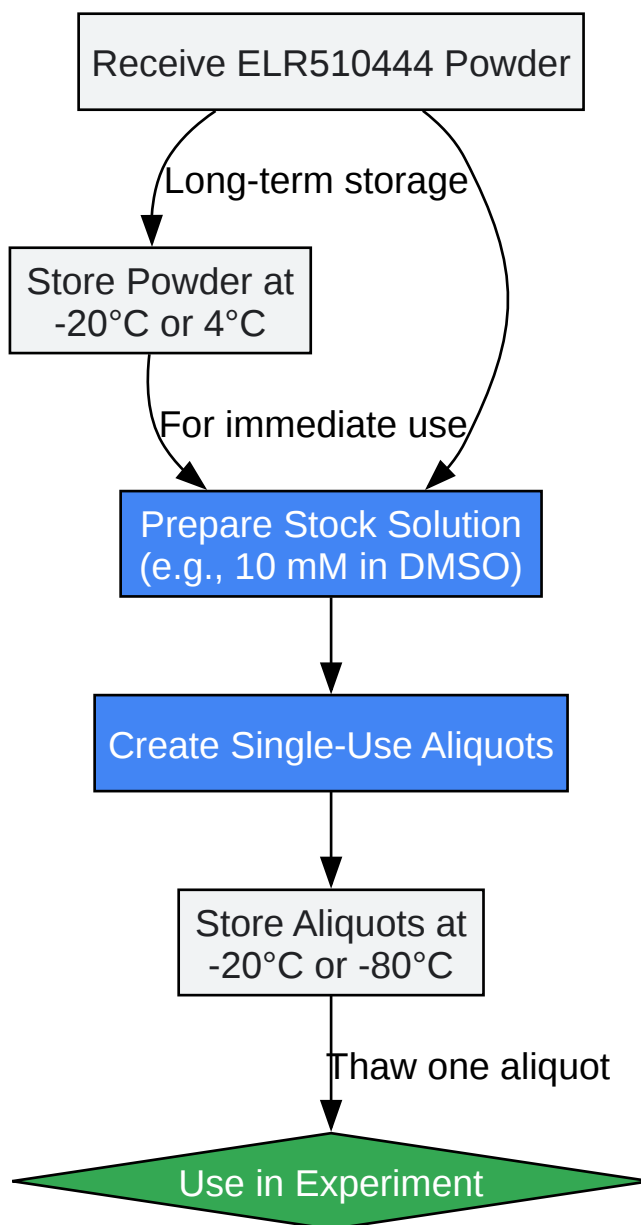
Protocol 1: Preparation of **ELR510444** Stock Solution

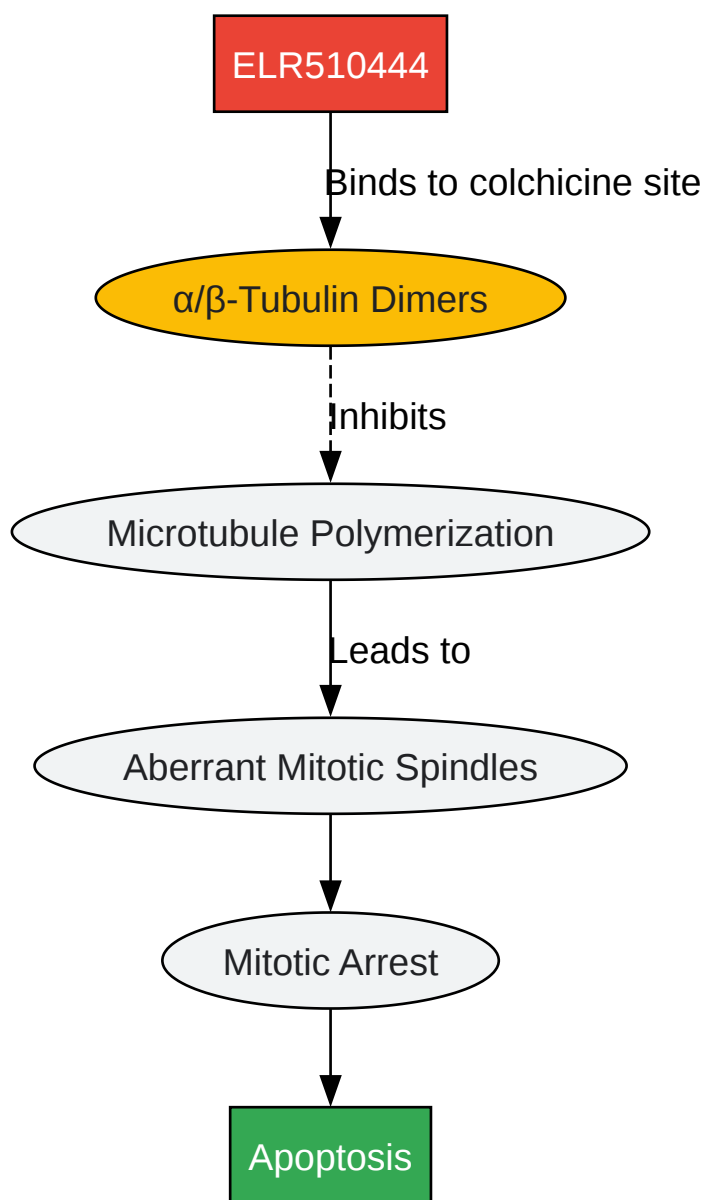
This protocol outlines the steps for preparing a stock solution of **ELR510444**.

- Materials:
 - **ELR510444** powder
 - Anhydrous DMSO (or other suitable solvent)
 - Sterile, tightly sealed vials
- Procedure:
 1. Allow the **ELR510444** powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
 2. Calculate the volume of solvent required to achieve the desired stock concentration (e.g., 10 mM). **ELR510444** has a molecular weight of 368.47 g/mol .
 3. Add the calculated volume of anhydrous DMSO to the vial containing the **ELR510444** powder.
 4. Vortex the solution until the powder is completely dissolved. Gentle warming to 37°C can aid dissolution if necessary.
 5. Once fully dissolved, create single-use aliquots in sterile, tightly sealed vials to minimize freeze-thaw cycles.
 6. Store the aliquots at the recommended temperature (-20°C or -80°C).

Visual Guides

Diagram 1: Recommended Handling and Storage Workflow for **ELR510444**





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. abmole.com [abmole.com]

- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [ELR510444 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612144#elr510444-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com